

Application Notes and Protocols for RGLS4326

Dosing in Pkd2-KO Mice

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Compound of Interest

Compound Name: RGLS4326
CAS No.: 2229964-07-0
Cat. No.: B15604184

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the administration of **RGLS4326** to Pkd2-KO (knockout) mice, a model for Autosomal Dominant Polycystic Kidney Disease (ADPKD). The information is compiled from preclinical studies investigating the efficacy of **RGLS4326** in reducing cyst formation and preserving kidney function.

Introduction to **RGLS4326**

RGLS4326 is an investigational, first-in-class, short oligonucleotide designed to inhibit microRNA-17 (miR-17).[1][2][3] In the context of ADPKD, the miR-17 family of microRNAs is upregulated and contributes to disease progression by suppressing the expression of key genes, Pkd1 and Pkd2.[4] By inhibiting miR-17, **RGLS4326** aims to de-repress the translation of these genes, leading to increased levels of their encoded proteins, polycystin-1 (PC1) and polycystin-2 (PC2).[5][6] This mechanism is intended to attenuate cyst growth and slow the progression of ADPKD.[4][5] Preclinical studies have demonstrated that **RGLS4326**

preferentially distributes to the kidneys and kidney cysts following subcutaneous administration. [2][6]

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical studies of **RGLS4326** in Pkd2-KO mice.

Table 1: **RGLS4326** Dosing Schedule in Pkd2-KO Mice

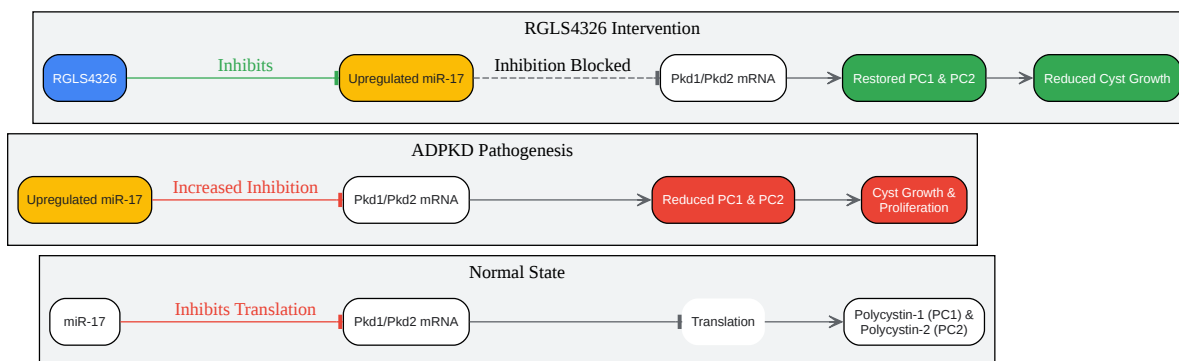
Parameter	Details	Reference
Drug	RGLS4326	[4]
Animal Model	Pkd2-KO mice	[4]
Dose	20 mg/kg	[4]
Route of Administration	Subcutaneous (SC) injection	[4]
Dosing Frequency	Postnatal day 10, 11, 12, and 19	[4]
Control Groups	Phosphate-Buffered Saline (PBS) or control oligonucleotide	[4]
Efficacy Endpoint Measurement	Postnatal day 28	[4]

Table 2: Key Efficacy Endpoints

Endpoint	Description	Method of Assessment	Reference
Kidney Size	Kidney weight to body weight (KW/BW) ratio	Gravimetric analysis	[4]
Cell Proliferation	Cyst epithelial cell proliferation	Immunohistochemistry for Phospho-Histone H3 (pHH3)	[4]
Target Engagement	De-repression of Pkd1 and Pkd2 gene expression	Quantitative real-time PCR (qRT-PCR)	[5][6]

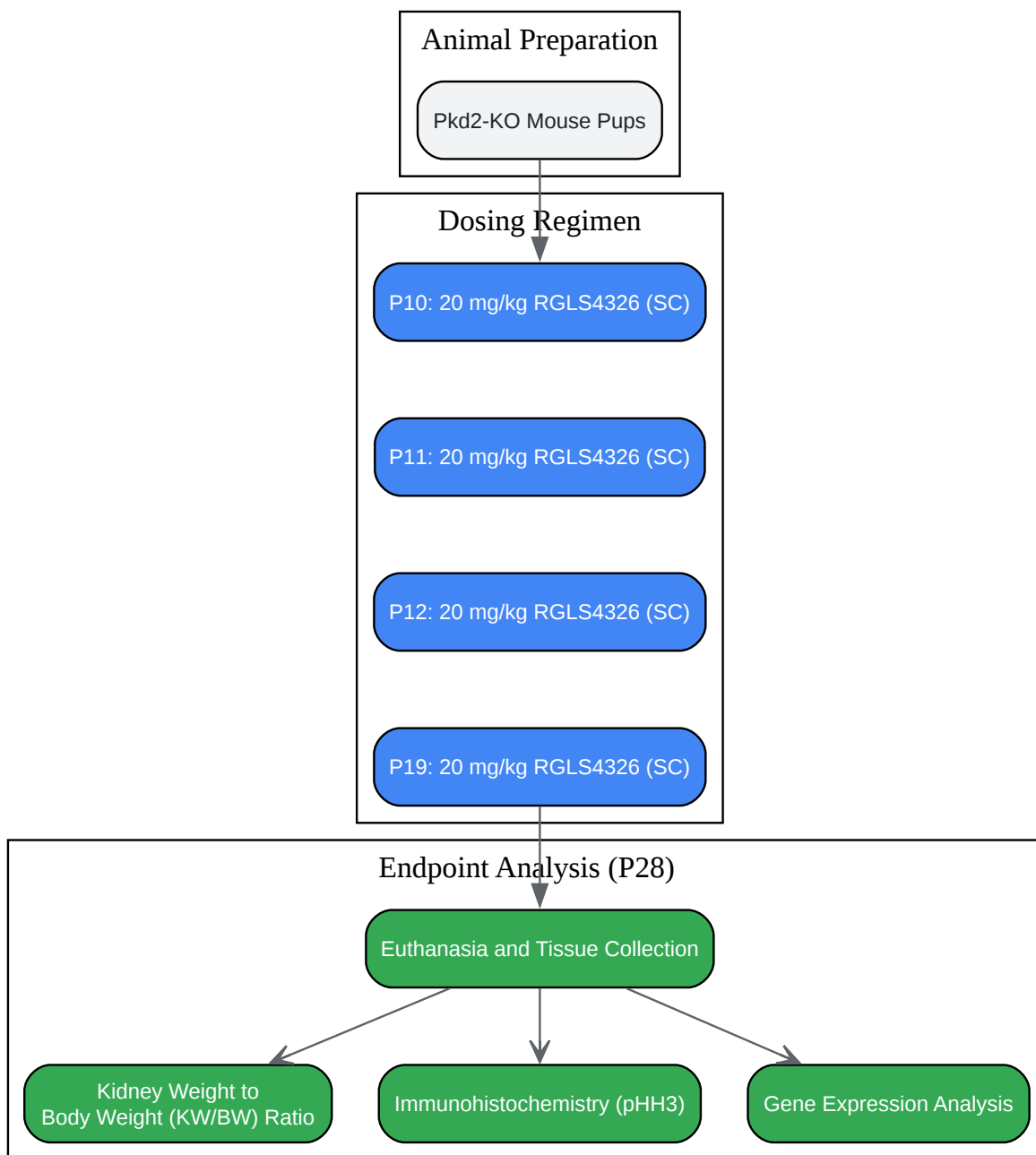
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **RGLS4326** and the experimental workflow for its evaluation in Pkd2-KO mice.



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Caption: Mechanism of action of **RGLS4326** in ADPKD.



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Caption: Experimental workflow for **RGLS4326** dosing in Pkd2-KO mice.

Experimental Protocols

1. Preparation of **RGLS4326** Dosing Solution

- Objective: To prepare a sterile solution of **RGLS4326** for subcutaneous injection.
- Materials:
 - **RGLS4326** compound
 - Sterile, nuclease-free Phosphate-Buffered Saline (PBS), pH 7.4
 - Sterile, nuclease-free microcentrifuge tubes
 - Vortex mixer
 - Calibrated micropipettes and sterile, nuclease-free tips
- Protocol:
 - Based on the body weight of the mice and the 20 mg/kg dose, calculate the required amount of **RGLS4326**.
 - Aseptically weigh the calculated amount of **RGLS4326** and transfer it to a sterile microcentrifuge tube.
 - Add the appropriate volume of sterile PBS to achieve the desired final concentration for injection. Note: The vehicle is inferred to be PBS as it was used in the control group of published studies.
 - Gently vortex the tube until the **RGLS4326** is completely dissolved.
 - Visually inspect the solution for any particulates. If present, filter through a 0.22 µm sterile filter.
 - Store the prepared solution at 4°C for short-term use or aliquot and store at -20°C for longer-term storage. Avoid repeated freeze-thaw cycles.

2. Subcutaneous Administration of **RGLS4326** to Pkd2-KO Mouse Pups

- Objective: To administer a precise dose of **RGLS4326** subcutaneously to neonatal mice.
- Materials:
 - Prepared **RGLS4326** dosing solution
 - Pkd2-KO mouse pups (P10, P11, P12, P19)
 - Insulin syringes with 28-30 gauge needles
 - Animal scale
 - 70% ethanol
- Protocol:
 - Warm the **RGLS4326** solution to room temperature before injection.
 - Weigh each mouse pup to determine the exact injection volume.
 - Draw the calculated volume of the **RGLS4326** solution into an insulin syringe. Ensure all air bubbles are removed.
 - Gently restrain the mouse pup. For neonates, this can often be done with one hand.
 - Identify the injection site, typically the loose skin over the back, between the shoulder blades.
 - Wipe the injection site with 70% ethanol.
 - Gently lift the skin to form a "tent".
 - Insert the needle, bevel up, into the base of the tented skin, parallel to the body.
 - Inject the solution slowly and steadily. A small bleb should form under the skin.

- Withdraw the needle and apply gentle pressure to the injection site for a few seconds to prevent leakage.
- Return the pup to its cage and monitor for any adverse reactions.
- Repeat this procedure on postnatal days 11, 12, and 19.

3. Measurement of Kidney Weight to Body Weight (KW/BW) Ratio

- Objective: To determine the ratio of kidney weight to total body weight as a measure of disease severity.
- Materials:
 - Euthanized Pkd2-KO mice (P28)
 - Analytical balance (precision to 0.1 mg)
 - Dissection tools (scissors, forceps)
 - Absorbent paper
- Protocol:
 - At postnatal day 28, euthanize the mice according to approved institutional guidelines.
 - Record the final body weight of each mouse.
 - Perform a laparotomy to expose the abdominal cavity.
 - Carefully dissect both kidneys, removing any adrenal glands and surrounding fatty tissue.
 - Gently blot the kidneys on absorbent paper to remove excess blood and fluid.
 - Weigh both kidneys together on the analytical balance and record the total kidney weight.
 - Calculate the KW/BW ratio using the following formula: $\text{KW/BW Ratio} = (\text{Total Kidney Weight [g]} / \text{Final Body Weight [g]}) * 100$

4. Immunohistochemistry for Phospho-Histone H3 (pHH3)

- Objective: To identify and quantify proliferating cells in kidney tissue sections.

- Materials:

- Kidneys from euthanized mice
- 10% neutral buffered formalin
- Paraffin processing reagents (ethanol series, xylene)
- Paraffin wax
- Microtome
- Microscope slides
- Antigen retrieval solution (e.g., citrate buffer, pH 6.0)
- Hydrogen peroxide solution (e.g., 3%)
- Blocking buffer (e.g., normal goat serum in PBS)
- Primary antibody: anti-Phospho-Histone H3 (Ser10)
- Secondary antibody (e.g., HRP-conjugated anti-rabbit IgG)
- DAB chromogen substrate kit
- Hematoxylin counterstain
- Mounting medium

- Protocol:

- Tissue Fixation and Processing:

- Immediately after dissection, fix the kidneys in 10% neutral buffered formalin for 24 hours at room temperature.
- Dehydrate the tissue through a graded series of ethanol (e.g., 70%, 95%, 100%).
- Clear the tissue with xylene.
- Infiltrate and embed the tissue in paraffin wax.
- Sectioning:
 - Cut 4-5 μm thick sections using a microtome and mount them on positively charged microscope slides.
 - Dry the slides overnight at 37°C.
- Immunostaining:
 - Deparaffinize the sections in xylene and rehydrate through a graded series of ethanol to water.
 - Perform heat-induced antigen retrieval by incubating the slides in a pre-heated antigen retrieval solution.
 - Allow the slides to cool to room temperature.
 - Block endogenous peroxidase activity by incubating the sections in hydrogen peroxide solution for 10-15 minutes.
 - Rinse with wash buffer (e.g., PBS with 0.05% Tween-20).
 - Block non-specific antibody binding by incubating with a blocking buffer for 30-60 minutes.
 - Incubate the sections with the primary anti-pHH3 antibody at the recommended dilution overnight at 4°C.
 - Rinse with wash buffer.

- Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Rinse with wash buffer.
- Apply the DAB chromogen substrate and incubate until the desired brown color develops.
- Rinse with distilled water.
- Counterstain with hematoxylin.
- Dehydrate, clear, and mount the slides with a permanent mounting medium.
- Analysis:
 - Examine the slides under a light microscope.
 - pHH3-positive nuclei (indicating mitotic cells) will appear brown.
 - Quantify the number of pHH3-positive cells per field of view or per cyst to determine the proliferation index.

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References

- [1. research.vt.edu](https://research.vt.edu) [research.vt.edu]
- [2. Discovery and preclinical evaluation of anti-miR-17 oligonucleotide RGLS4326 for the treatment of polycystic kidney disease - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. Discovery and preclinical evaluation of anti-miR-17 oligonucleotide RGLS4326 for the treatment of polycystic kidney disease - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. research-support.uq.edu.au](https://research-support.uq.edu.au) [research-support.uq.edu.au]
- [5. animalcare.ubc.ca](https://animalcare.ubc.ca) [animalcare.ubc.ca]

- [6. urmc.rochester.edu](https://urmc.rochester.edu) [urmc.rochester.edu]
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